

A Technical Guide to the Physical Characteristics of N,N-Dimethyl-D6-acetamide

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Compound of Interest

Compound Name: *N,N-Dimethyl-D6-acetamide*

Cat. No.: *B1459259*

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physical characteristics of isotopically labeled compounds is paramount for their effective application in experimental and analytical settings. This technical guide provides an in-depth overview of the core physical properties of **N,N-Dimethyl-D6-acetamide**, a deuterated analog of N,N-Dimethylacetamide.

N,N-Dimethyl-D6-acetamide, in which the six hydrogen atoms on the two methyl groups are replaced with deuterium, is a valuable tool in various research applications, including as an internal standard in mass spectrometry-based quantification and as a solvent in nuclear magnetic resonance (NMR) spectroscopy. Its physical properties are crucial for accurate experimental design and interpretation of results.

Core Physical and Chemical Properties

The introduction of deuterium atoms into the molecular structure of N,N-Dimethylacetamide results in a slight increase in its molecular weight and can subtly influence its physical properties such as density, boiling point, and melting point. While specific experimental data for the deuterated form is not always readily available, the properties of its non-deuterated counterpart serve as a reliable baseline.

Table 1: Physical and Chemical Properties of **N,N-Dimethyl-D6-acetamide** and N,N-Dimethylacetamide

Property	N,N-Dimethyl-D6-acetamide	N,N-Dimethylacetamide (non-deuterated)
Molecular Formula	C ₄ H ₃ D ₆ NO	C ₄ H ₉ NO[1][2][3][4][5]
Molecular Weight	93.16 g/mol	87.12 g/mol
Density	No data available	0.937 g/mL at 25 °C
Boiling Point	No data available	165-166 °C
Melting Point	No data available	-20 °C
Solubility in Water	No data available	Miscible
Appearance	-	Colorless to pale yellow clear liquid
CAS Number	31591-08-9	127-19-5

Note on Deuteration Effects: The replacement of hydrogen with deuterium, a heavier isotope, generally leads to a slight increase in the density, boiling point, and melting point of a compound. Therefore, the values for **N,N-Dimethyl-D6-acetamide** are expected to be marginally higher than those of N,N-Dimethylacetamide. The solubility characteristics are not expected to be significantly altered.

Experimental Protocols for Physical Characterization

Accurate determination of the physical properties of **N,N-Dimethyl-D6-acetamide** can be achieved through standard laboratory procedures. The following sections detail the methodologies for key experiments.

Determination of Density

The density of a liquid compound like **N,N-Dimethyl-D6-acetamide** can be determined using several methods, with the choice often depending on the required precision and sample volume.

Protocol using a Graduated Cylinder and Balance:

- **Mass Measurement:** Weigh a clean and dry graduated cylinder on an analytical balance and record its mass.
- **Volume Measurement:** Carefully add a known volume of **N,N-Dimethyl-D6-acetamide** to the graduated cylinder. Read the volume from the bottom of the meniscus.
- **Combined Mass Measurement:** Weigh the graduated cylinder containing the liquid and record the combined mass.
- **Calculation:** Subtract the mass of the empty graduated cylinder from the combined mass to obtain the mass of the liquid. The density is then calculated by dividing the mass of the liquid by its volume.

Protocol using a Pycnometer for Higher Precision:

- **Pycnometer Preparation:** Clean and dry a pycnometer of a known volume.
- **Mass of Empty Pycnometer:** Weigh the empty pycnometer on an analytical balance.
- **Mass of Pycnometer with Sample:** Fill the pycnometer with **N,N-Dimethyl-D6-acetamide**, ensuring no air bubbles are present, and weigh it.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass by the known volume of the pycnometer.

Determination of Boiling Point

The boiling point is a key indicator of a liquid's volatility and purity.

Thiele Tube Method:

- **Sample Preparation:** Place a small amount of **N,N-Dimethyl-D6-acetamide** into a small test tube. Invert a sealed capillary tube and place it into the test tube with the open end submerged in the liquid.
- **Apparatus Setup:** Attach the test tube to a thermometer and place the assembly in a Thiele tube containing a high-boiling point oil, ensuring the rubber band or attachment is above the

oil level.

- Heating: Gently heat the side arm of the Thiele tube with a Bunsen burner.
- Observation: A stream of bubbles will emerge from the capillary tube as the liquid heats up and the air expands. Continue gentle heating until a steady stream of bubbles is observed.
- Boiling Point Determination: Remove the heat source. The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube.

Determination of Melting Point

For compounds that are solid at or near room temperature, the melting point is a crucial physical constant. Given that N,N-Dimethylacetamide has a melting point of -20°C , this procedure would require a cryostat or a specialized low-temperature melting point apparatus.

General Capillary Method:

- Sample Preparation: If the sample is solid, introduce a small, finely powdered amount into a capillary tube sealed at one end.
- Apparatus Setup: Place the capillary tube in a melting point apparatus.
- Heating and Observation: Heat the sample slowly. The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has melted. For a pure compound, this range should be narrow.

Determination of Solubility

The solubility of a compound in various solvents is a fundamental property that dictates its utility in different applications.

Qualitative Solubility Test:

- Solvent Selection: Choose a range of solvents (e.g., water, ethanol, acetone, hexane).
- Sample Addition: To a small test tube containing a measured volume of the solvent (e.g., 1 mL), add a small, measured amount of **N,N-Dimethyl-D6-acetamide** (e.g., 0.1 mL).

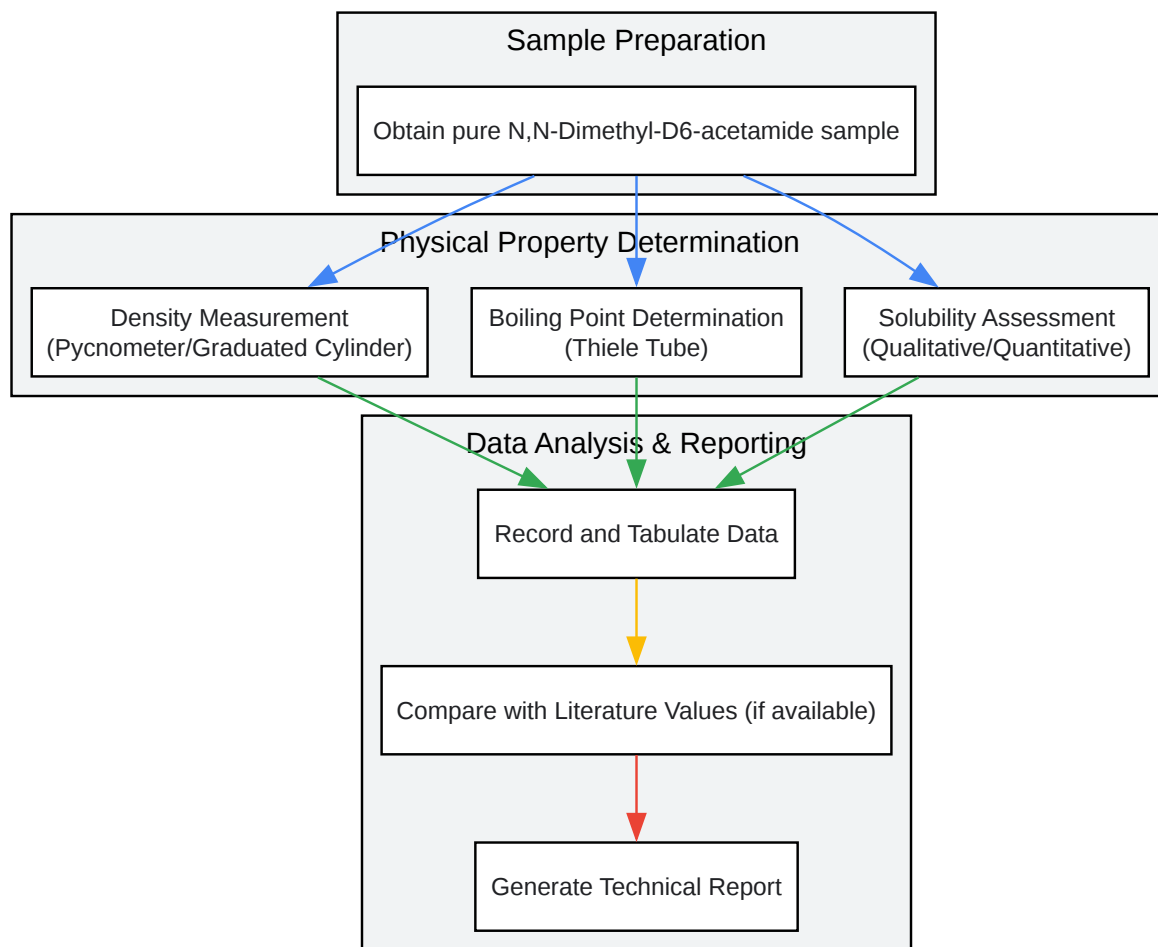
- **Observation:** Agitate the mixture and observe whether the solute dissolves completely. The compound is classified as soluble, partially soluble, or insoluble based on visual inspection.

Quantitative Solubility Determination (Gravimetric Method):

- **Saturated Solution Preparation:** Prepare a saturated solution of **N,N-Dimethyl-D6-acetamide** in the solvent of interest at a specific temperature by adding an excess of the solute to the solvent and stirring until equilibrium is reached.
- **Aliquoting:** Carefully withdraw a known volume of the clear supernatant, ensuring no undissolved solid is transferred.
- **Solvent Evaporation:** Evaporate the solvent from the aliquot completely under controlled conditions (e.g., in a vacuum oven).
- **Mass of Solute:** Weigh the residue to determine the mass of the dissolved solute.
- **Calculation:** The solubility is expressed as the mass of solute per volume of solvent (e.g., g/100 mL).

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the physical characterization of a liquid sample such as **N,N-Dimethyl-D6-acetamide**.



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Workflow for Physical Characterization.

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